In-depth Technical Guide: Solubility & Handling of Fmoc-Lys(DOTA) Derivatives

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Compound of Interest

Compound Name:	*Fmoc-L-Lys-mono-amide-DOTA-tris(t-Bu ester)*
CAS No.:	*479081-06-6*
Cat. No.:	*B3141555*

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Executive Summary

The incorporation of DOTA (

-tetraazacyclododecane-

-tetraacetic acid) into peptide sequences is a critical step in the development of radiopharmaceuticals for PET/SPECT imaging and radionuclide therapy. The Fmoc-protected lysine derivative, Fmoc-Lys(DOTA), serves as the primary building block for this purpose.

However, "Fmoc-Lys(DOTA)" refers to two distinct chemical entities with vastly different solubility profiles:

- Fmoc-Lys(DOTA-tris(tBu))-OH: The fully protected form used in Solid-Phase Peptide Synthesis (SPPS).
- Fmoc-Lys(DOTA)-OH: The free acid form, often used in solution-phase conjugation or specific linker chemistries.

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This guide provides a definitive technical analysis of the solubility of these derivatives in N,N-Dimethylformamide (DMF) and Dimethyl Sulfoxide (DMSO), offering protocols to maximize coupling efficiency and prevent aggregation.

Chemical Identity & Physicochemical Properties[1] [2]

Understanding the structural differences is prerequisite to mastering solubility. The tert-butyl (tBu) protection on the DOTA macrocycle significantly alters the hydrophobicity/hydrophilicity balance.

Feature	Fmoc-Lys(DOTA-tris(tBu))-OH	Fmoc-Lys(DOTA)-OH (Free Acid)
CAS Number	479081-06-6	1611478-62-6
Molecular Weight	~923.15 g/mol	~754.83 g/mol
Primary Application	SPPS (Standard)	Solution Phase / ADC Linkers
Polarity	Amphiphilic (Lipophilic tBu groups)	Highly Polar / Hydrophilic
Solubility Character	Soluble in organic solvents (DMF, DCM)	Soluble in DMSO; Poor in DCM/Pure DMF

Solubility Profile: DMF vs. DMSO

Dimethyl Sulfoxide (DMSO)

DMSO is the universal solvent for both forms due to its high dielectric constant (

) and strong hydrogen-bond accepting capability.

- Fmoc-Lys(DOTA-tris(tBu))-OH:
  - Quantitative Limit:

    (

).[1]

- Operational Note: Often requires ultrasonication to break crystal lattice energy. The solution is viscous.[2]
- Best Use: Preparation of high-concentration stock solutions for long-term storage (at -20°C) or for introduction into aqueous buffers.

- Fmoc-Lys(DOTA)-OH (Free Acid):
  - Solubility: Excellent.
  - Mechanism: The free carboxyl groups form strong H-bonds with the sulfoxide oxygen of DMSO, stabilizing the molecule in solution.

N,N-Dimethylformamide (DMF)

DMF is the standard solvent for Fmoc-SPPS. Its performance depends heavily on the protection state of the DOTA chelator.

- Fmoc-Lys(DOTA-tris(tBu))-OH:
  - Solubility: High ("Excellent").
  - Operational Limit: Easily achieves 0.2 M – 0.3 M, which covers the standard range for SPPS coupling (typically 3-5 equivalents relative to resin loading).
  - Role: The hydrophobic Fmoc group and tBu esters interact favorably with the methyl groups of DMF, while the amide backbone is solvated by the carbonyl oxygen.

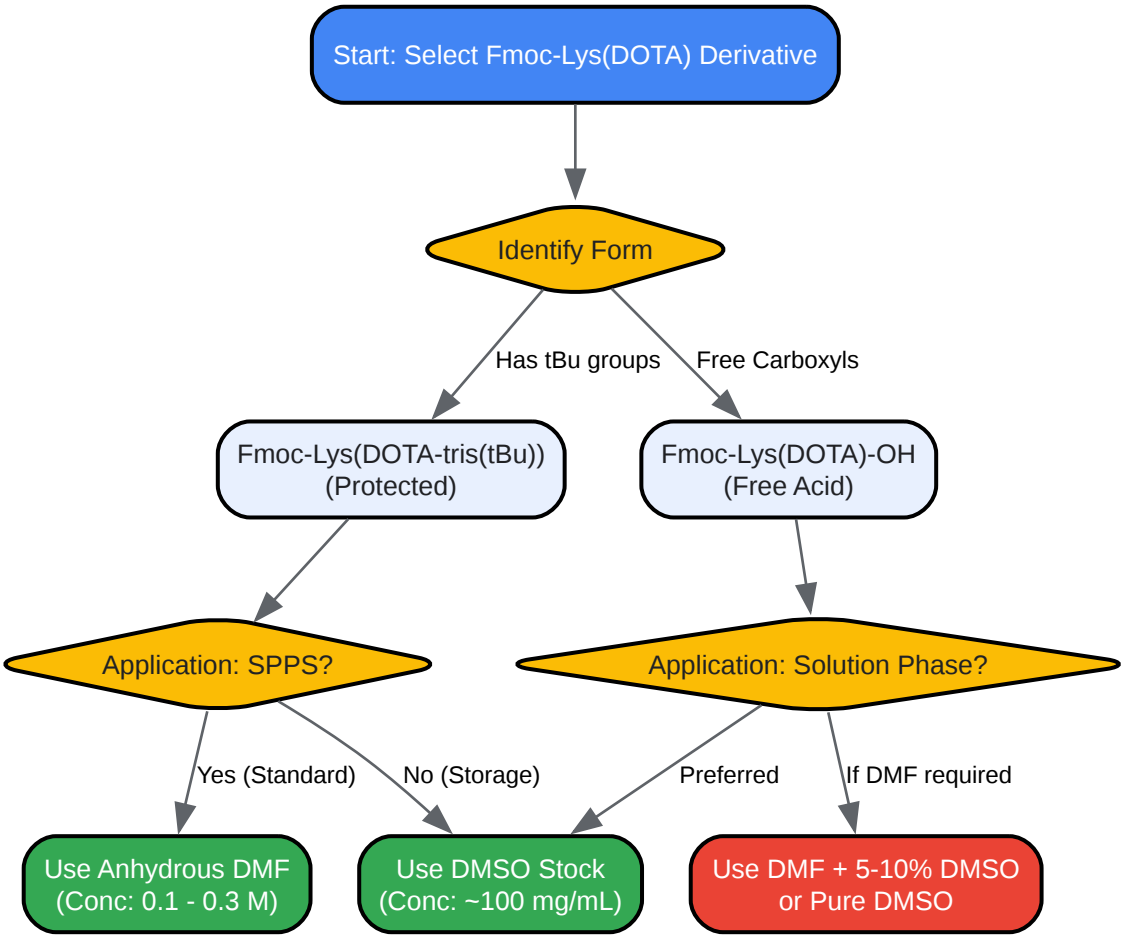
- Fmoc-Lys(DOTA)-OH (Free Acid):
  - Solubility: Moderate to Poor.
  - Challenge: The highly polar, unprotected carboxylates can lead to aggregation or "crashing out" in pure anhydrous DMF.
  - Optimization: May require the addition of a chaotropic agent or a small percentage of DMSO (e.g., 5-10%) to facilitate complete dissolution in DMF.

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Visualization: Solvation & Decision Logic

Diagram 1: Solvent Selection Decision Tree

This workflow guides the researcher to the correct solvent system based on the specific derivative and application.



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Caption: Logical workflow for selecting the optimal solvent system based on chemical protection status and intended experimental application.

Operational Protocols

Protocol A: Dissolution for SPPS (Protected Form)

Objective: Prepare a 0.2 M solution of Fmoc-Lys(DOTA-tris(tBu))-OH for automated or manual synthesis.

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- Calculate: Determine the mass required.
  - Example: For 1 mmol scale (approx 923 mg), target volume is 5 mL.
- Vessel Prep: Use a dry glass scintillation vial. Avoid plastic if using aggressive activating agents later.
- Solvent Addition: Add anhydrous DMF (Amine-free grade).
  - Critical Step: Add only 75% of the final volume initially (e.g., 3.75 mL).
- Agitation: Vortex vigorously for 30 seconds.
  - If particles persist, sonicate for 1-2 minutes at room temperature.
  - Observation: Solution should be clear and colorless to pale yellow.
- Final Adjustment: Add remaining DMF to reach target volume.
- Activation: Add coupling reagents (e.g., HATU/HOAt/DIPEA) immediately prior to addition to the resin.
  - Note: The activated ester has limited stability; do not store the activated solution.

Protocol B: Handling the Free Acid in DMF

Objective: Dissolve Fmoc-Lys(DOTA)-OH for solution-phase conjugation in DMF.

- Weighing: Weigh the target mass of the free acid.
- Co-Solvent Strategy:
  - Add DMSO equivalent to 10% of the final target volume.
  - Vortex to wet the powder completely.
- Dilution: Slowly add DMF to the mixture while vortexing.

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- Verification: Check for turbidity. If cloudy, heat gently to 35°C (do not exceed 40°C to avoid Fmoc degradation).
- Filtration: If using for injection or sensitive assays, filter through a 0.2 µm PTFE membrane.

Stability & Troubleshooting (E-E-A-T)

The "Fmoc-Dropping" Risk

Trustworthiness Alert: While DMF is the standard solvent, it slowly decomposes to dimethylamine (DMA), a secondary amine that can prematurely remove the Fmoc group.

- Validation: Always use "Sequencing Grade" or "Amine-Free" DMF.
- Test: If your Fmoc-Lys(DOTA) solution turns bright yellow upon standing in DMF, free dibenzofulvene has likely been generated, indicating premature deprotection. Discard the solution.

Aggregation in SPPS

The DOTA moiety is bulky. Even when dissolved, it can cause steric hindrance on the resin.

- Symptom: Incomplete coupling (deletion sequences).
- Solution: Use a lower concentration (0.1 M) but double coupling cycles (2 x 1 hour) rather than a single high-concentration coupling.

Hygroscopy of DMSO

DMSO absorbs water from the atmosphere. Water acts as a nucleophile and can hydrolyze active esters (e.g., NHS esters) if you are activating the DOTA carboxyls.

- Protocol: Use single-use ampoules of anhydrous DMSO or store DMSO over 4Å molecular sieves.

References

- Beilstein Journal of Organic Chemistry. (2018). Novel solid-phase strategy for the synthesis of ligand-targeted fluorescent-labelled chelating peptide conjugates. Retrieved from [Link]

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